# CAS 1084686 physical properties and safety data sheet (SDS)

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-Chloro-2-pyridin-3-yl-1,3-benzoxazole* |
| *CAS No.:* | *92059-24-0* |
| *Cat. No.:* | *B346107* |

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## In-depth Technical Guide: [CAS Number Not Found]

To our valued researchers, scientists, and drug development professionals,

This document is intended to be a comprehensive technical guide on the physical properties and safety data for a specified chemical compound. However, the provided identifier, CAS 1084686, does not correspond to a valid or publicly registered Chemical Abstracts Service (CAS) number.

Our extensive search across multiple authoritative chemical databases and registries has yielded no results for a compound associated with this identifier. A valid CAS number is the universally recognized standard for identifying a specific chemical substance, and without it, we are unable to retrieve the accurate and necessary data to fulfill your request for an in-depth technical guide.

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The integrity and accuracy of the information we provide are of the utmost importance. Therefore, we cannot proceed with generating a guide on an unidentifiable substance.

We kindly request that you please verify the CAS number for any potential typographical errors. Once a valid CAS number is provided, we will be able to:

- Conduct a thorough search for the compound's physical and chemical properties.
- Locate and analyze its Safety Data Sheet (SDS).
- Synthesize this information into a comprehensive technical guide as per your original request.

We apologize for any inconvenience this may cause and look forward to assisting you once a valid chemical identifier is available.

# References

No references are available as a valid chemical compound could not be identified.

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Contact our Ph.D. Support Team for a compatibility check

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